

Application Notes: The Function of N6-methyladenosine (m6A) Modification in Neurological Disorders

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

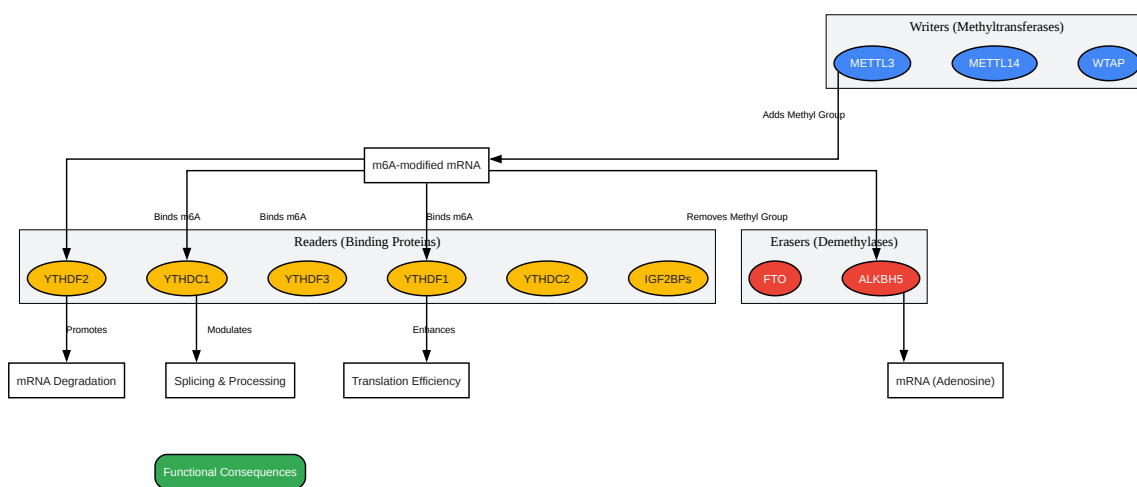
Compound Name: *n6-Methyladenosin*

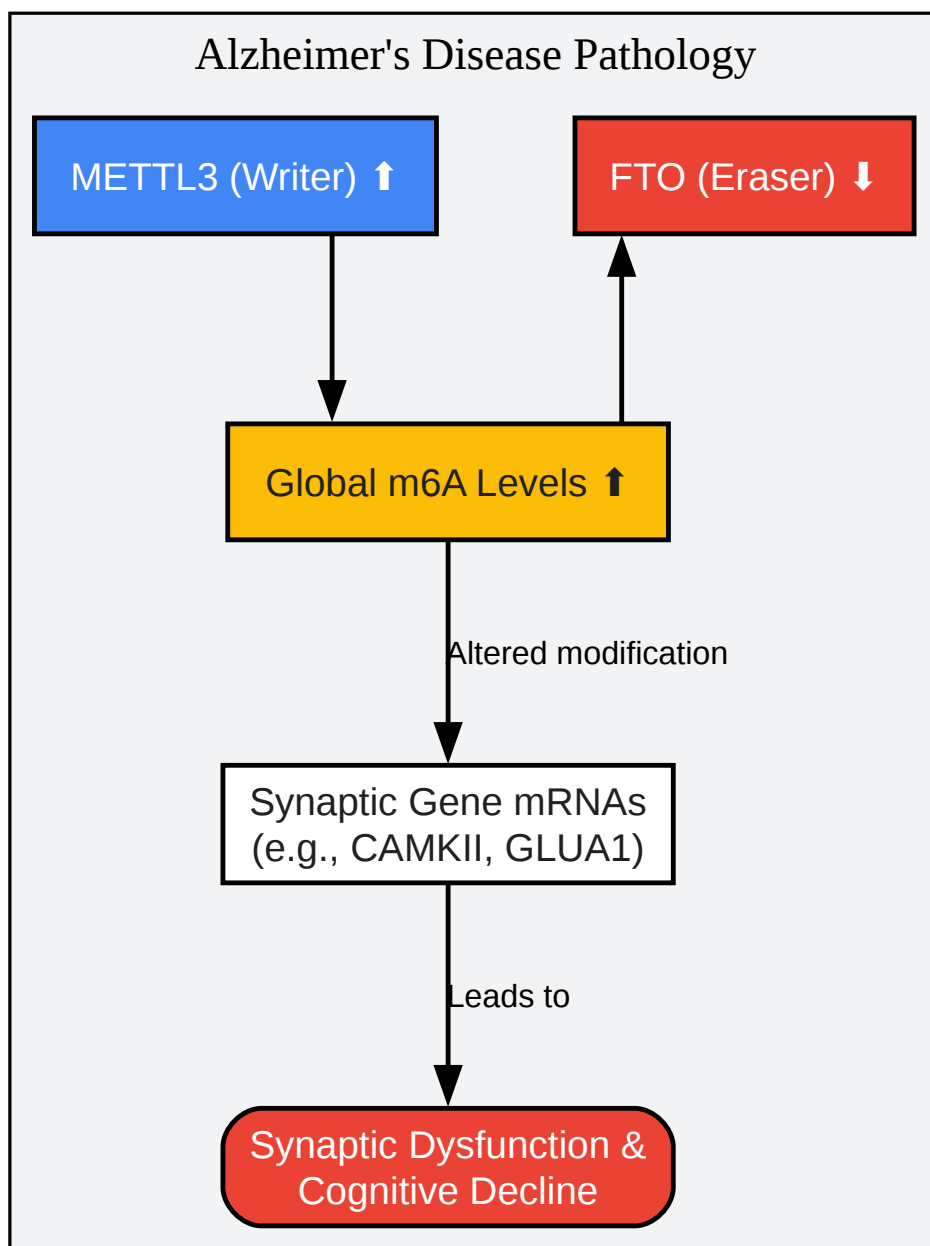
Cat. No.: *B13912342*

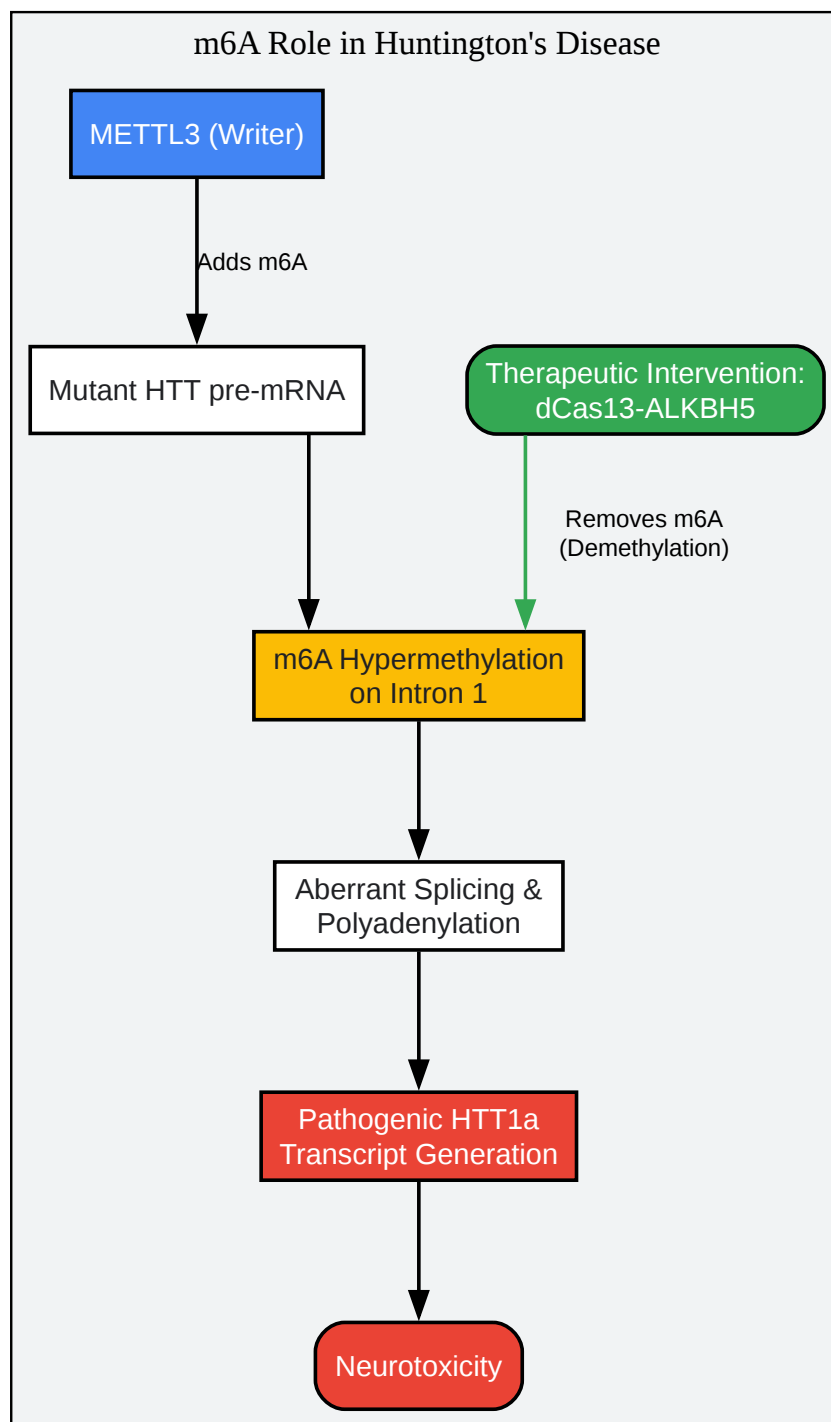
[Get Quote](#)

Introduction

N6-methyladenosine (m6A) is the most prevalent internal post-transcriptional modification on eukaryotic messenger RNA (mRNA) and is particularly enriched in the mammalian brain.[1][2][3][4] This dynamic and reversible modification is installed by methyltransferases ("writers"), removed by demethylases ("erasers"), and recognized by specific RNA-binding proteins ("readers").[5] This epitranscriptomic layer of gene regulation is critical, influencing nearly every aspect of RNA metabolism, including splicing, nuclear export, stability, and translation.[5][6] Emerging evidence strongly implicates the dysregulation of m6A modification in the pathogenesis of a wide range of neurological disorders, including neurodegenerative, neurodevelopmental, and psychiatric conditions, making it a promising area for novel therapeutic development.[2][3][7]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. RNA m6A Methylation and Alzheimer's Disease: Current Evidence and Future Perspectives | Human Brain [eaapublishing.org]
- 2. tandfonline.com [tandfonline.com]
- 3. tandfonline.com [tandfonline.com]
- 4. Frontiers | m6A methylation: Critical roles in aging and neurological diseases [frontiersin.org]
- 5. Frontiers | Potential role of N6-methyladenosine modification in the development of Parkinson's disease [frontiersin.org]
- 6. oaepublish.com [oaepublish.com]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes: The Function of N6-methyladenosine (m6A) Modification in Neurological Disorders]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13912342#the-function-of-m6a-modification-in-neurological-disorders]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com